

Application Note: NMR Structural Validation of 1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine

CAS No.: 150557-75-8

Cat. No.: B350431

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Executive Summary & Chemical Context[1][2][3][4][5][6][7][8]

- Target Molecule: 1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine[1]
- Molecular Formula: C₁₁H₁₅ClN₂O₂S[1]
- Molecular Weight: 274.77 g/mol [1]
- Key Structural Features:
 - Aryl Region: 1,2-disubstituted benzene ring (ortho-chloro effect).[1]
 - Core: Piperazine ring (chair conformation dynamics).[1]
 - Terminal: Methylsulfonyl (mesyl) group.[1]

Analytical Challenge: The primary challenge is distinguishing the two distinct methylene sets within the piperazine ring and confirming the complete conversion of the secondary amine precursor (1-(2-chlorophenyl)piperazine) to the sulfonamide without over-sulfonylation or hydrolysis.^[1]

Sample Preparation Protocol

To ensure high-resolution data and prevent concentration-dependent shifting, follow this strict preparation protocol.

Reagents & Equipment

- Solvent: Chloroform-d (CDCl_3) with 0.03% TMS (Tetramethylsilane) as internal standard.^[1]
 - Why CDCl_3 ? Sulfonamides generally exhibit excellent solubility in chlorinated solvents. CDCl_3 minimizes viscosity-induced line broadening compared to DMSO-d_6 , allowing for better resolution of the aromatic multiplets.
- NMR Tube: 5 mm high-precision borosilicate glass (e.g., Wilmad 528-PP or equivalent).^[1]
- Filtration: 0.45 μm PTFE syringe filter (to remove suspended inorganic salts like pyridine/TEA hydrochlorides from the synthesis).

Preparation Workflow

- Massing: Weigh 10.0 mg – 15.0 mg of the solid sample into a clean vial.
 - Note: Do not exceed 20 mg. Higher concentrations can induce stacking interactions in the aryl ring, shifting aromatic protons upfield.
- Solvation: Add 600 μL of CDCl_3 . Cap and vortex for 30 seconds.
- Clarification: Inspect for turbidity. If cloudy (common if salt byproducts remain), filter through the PTFE frit directly into the NMR tube.
- Equilibration: Allow the tube to sit in the probe for 5 minutes prior to acquisition to reach thermal equilibrium (298 K).

Acquisition Parameters (400 MHz+)

Standard 1D ^1H is insufficient for rigorous assignment.^[1] The following suite is required for a "Self-Validating" dataset.

Experiment	Pulse Sequence	Scans (NS)	TD (Points)	Purpose
^1H Standard	zg30	16	64k	Quantitative integration and chemical shift mapping. ^[1]
^{13}C $\{^1\text{H}\}$	zgpg30	512	64k	Carbon backbone verification (expect 11 unique signals).
^1H - ^1H COSY	cosygs	4	2k x 256	Mapping the spin system of the aromatic ring (ABCD system).
^1H - ^{13}C HSQC	hsqcedetgpsisp2.3	4	1k x 256	Distinguishing N-Ar vs. N-SO ₂ methylene carbons.

Spectral Analysis & Assignment Logic

A. The Diagnostic "Fingerprint" (^1H NMR)

The spectrum is defined by three distinct regions.^[1] Use the table below to validate your integration.

Reference: 0.00 ppm (TMS). Solvent Residual: 7.26 ppm (CHCl_3).^[1]

Region	Chemical Shift (δ ppm)	Multiplicity	Integral	Assignment Logic
Aryl	7.38 – 7.42	dd (Doublet of Doublets)	1H	H-3 (Aromatic). [1] Deshielded by ortho-Cl.[1]
Aryl	7.20 – 7.26	td (Triplet of Doublets)	1H	H-5.[1] Meta to N, Para to Cl.
Aryl	7.00 – 7.08	Multiplet	2H	H-4, H-6.[2] H-6 is shielded by the ortho-amino group.[1]
Piperazine	3.35 – 3.45	Broad Triplet/Multiplet	4H	H-2', H-6' (Adjacent to N-SO ₂).[1] Electron-withdrawing sulfonyl deshields these. [1]
Piperazine	3.05 – 3.15	Broad Triplet/Multiplet	4H	H-3', H-5' (Adjacent to N-Ar).[1] Aniline nitrogen is electron-donating, shielding these relative to the sulfonamide side.
Methyl	2.84	Singlet	3H	SO ₂ -CH ₃ . [1] Characteristic sharp singlet.

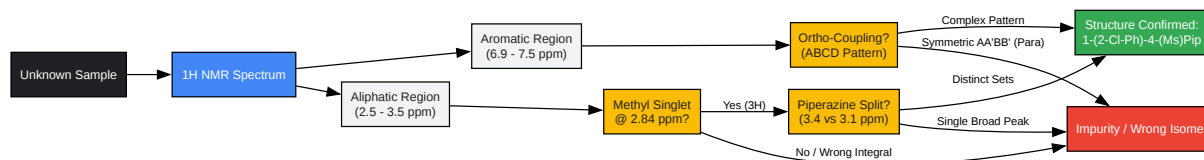
B. The Self-Validating Mechanism (Logic Check)

To prove the structure is correct and not an isomer or impurity, apply this logic chain:

- The "4+4" Piperazine Split: You must see two distinct sets of piperazine protons separated by ~ 0.3 ppm.
 - Failure Mode: If you see a single broad peak at 3.2 ppm, the sulfonamide formation failed (you have the free amine salt) or the temperature is inducing rapid coalescence.
- The Methyl Singlet: The integral of the methyl singlet (2.84 ppm) must be exactly 0.75x the integral of the total piperazine region (8H).[1]
 - Failure Mode: Ratio < 0.75 implies solvent trapping or hydrolysis. Ratio > 0.75 implies residual mesyl chloride.
- The Ortho-Effect: The aromatic proton at ~ 7.4 ppm (H-3) is a specific marker for the 2-chloro substitution pattern.[1] A 4-chloro (para) isomer would show a symmetric AA'BB' pattern, not the complex ABCD pattern seen here.[1]

Visualization: Assignment Workflow

The following diagram illustrates the logical flow for assigning the signals using 2D NMR correlations.



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Caption: Logical workflow for confirming the structure of **1-(2-Chlorophenyl)-4-(methylsulfonyl)piperazine** using ^1H NMR markers.

Quality Control & Purity Analysis

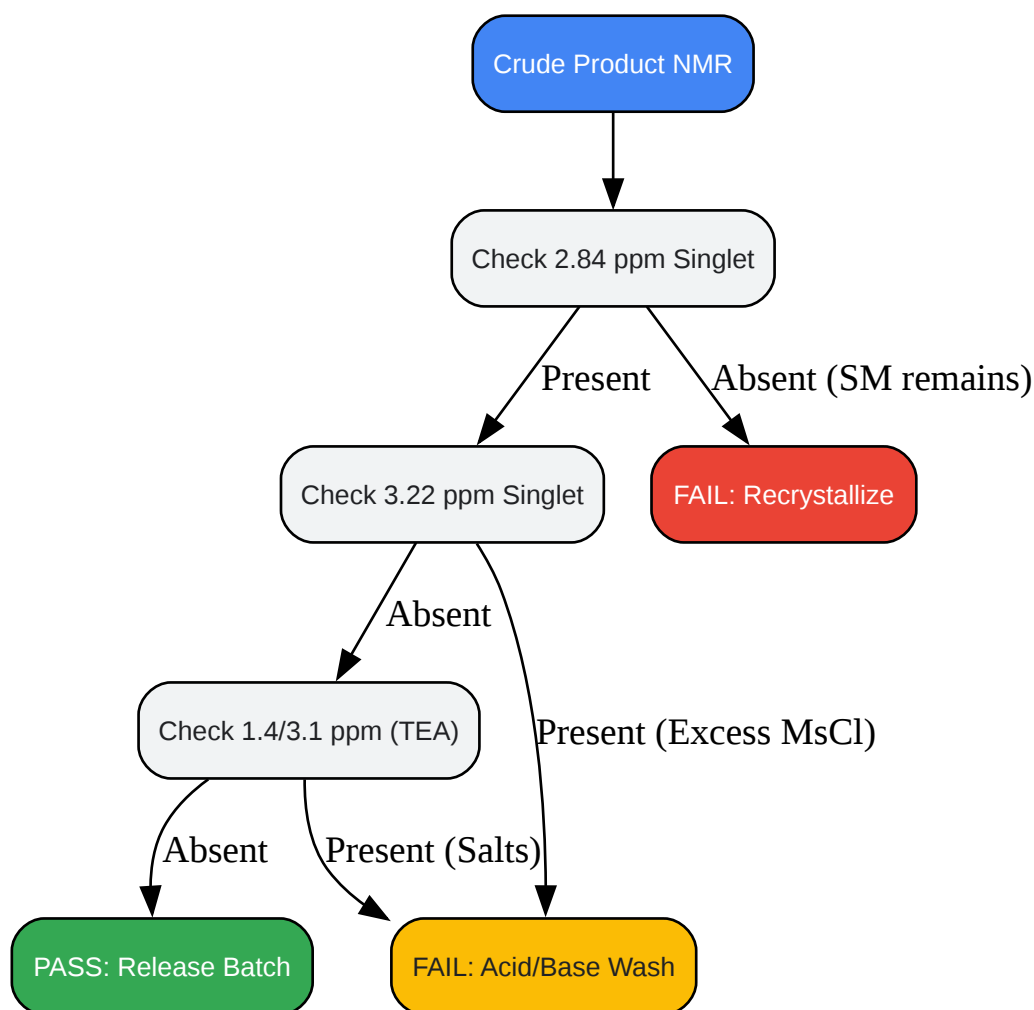
In a drug development context, identifying specific impurities is as important as confirming the product.

Common Impurity Profile

Impurity	Marker Signal (^1H NMR in CDCl_3)	Source
1-(2-Chlorophenyl)piperazine	Piperazine peaks merge/shift to ~3.0 ppm. ^[1] Missing singlet at 2.84.	Unreacted Starting Material
Methanesulfonyl Chloride	Singlet at 3.22 ppm.	Excess Reagent
Methanesulfonic Acid	Singlet at 2.90 ppm (variable). ^[1]	Hydrolysis of chloride
Triethylamine HCl	Quartet at 3.1 ppm, Triplet at 1.4 ppm.	Incomplete washing

QC Decision Tree

Use this diagram to determine if the batch is releasable.



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Caption: QC Decision Tree for batch release based on impurity marker identification.

References

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- Piperazine Conformation: W.L.F. Armarego, Purification of Laboratory Chemicals, 8th Edition, Butterworth-Heinemann, 2017.

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